# Spectroscopic Data of 3,3-Difluoroallyl Acetate: A Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3,3-Difluoroallyl acetate* |
| *CAS No.:* | *1597-40-6* |
| *Cat. No.:* | *B074965* |

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For Researchers, Scientists, and Drug Development Professionals

## Authored by: [Your Name/Gemini], Senior Application Scientist

## Abstract

This technical guide provides a comprehensive overview of the expected spectroscopic data for **3,3-Difluoroallyl Acetate**, a molecule of interest in synthetic chemistry and drug development due to the unique properties conferred by the geminal difluoroallyl moiety. As experimental spectra for this specific compound are not readily available in public databases, this guide synthesizes predicted data for Proton Nuclear Magnetic Resonance ($^{1}$H NMR), Carbon-13 Nuclear Magnetic Resonance ($^{13}$C NMR), Fluorine-19 Nuclear Magnetic Resonance ($^{19}$F NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). The predictions are grounded in the fundamental principles of each spectroscopic technique and supported by data from structurally analogous compounds. This guide also outlines the essential experimental protocols for acquiring high-quality spectroscopic data for fluorinated organic molecules, ensuring scientific integrity and reproducibility.

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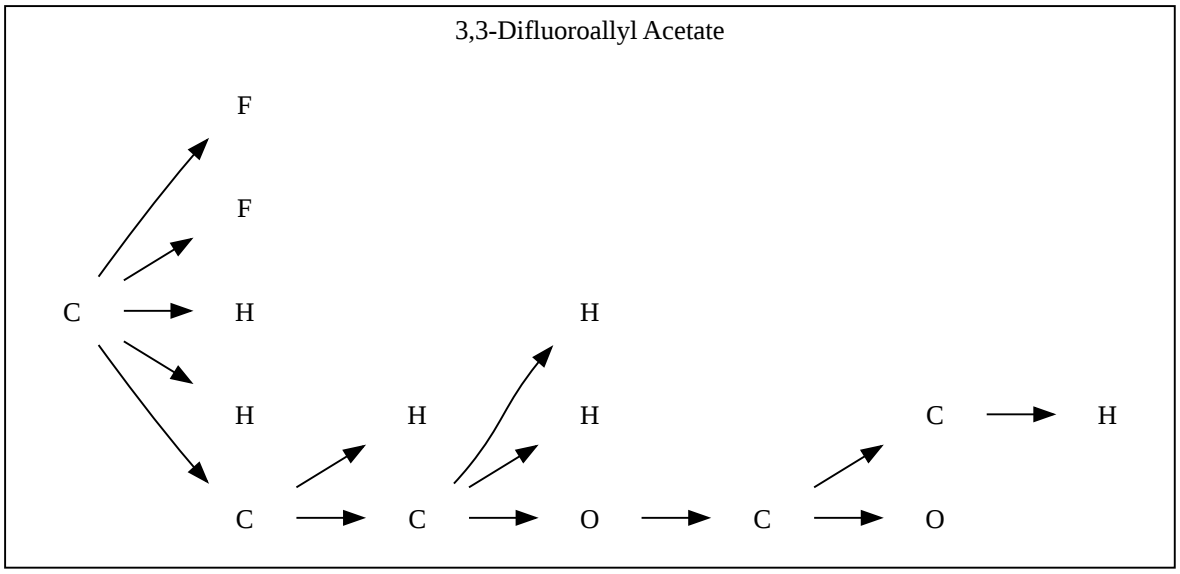
# Introduction: The Significance of Spectroscopic Characterization

**3,3-Difluoroallyl acetate** is a valuable building block in organic synthesis. The introduction of a gem-difluoro group can significantly alter the pharmacokinetic and metabolic properties of a molecule, making it a desirable motif in drug discovery. Accurate structural elucidation through spectroscopic methods is paramount to confirm the identity and purity of synthesized compounds. This guide serves as a practical resource for researchers, providing a detailed breakdown of the expected spectroscopic signatures of **3,3-Difluoroallyl Acetate** and the rationale behind these predictions.

# Molecular Structure and Key Spectroscopic Features

The structure of **3,3-Difluoroallyl acetate** presents distinct functionalities that will be reflected in its spectra: an acetate group, an alkene, and a geminal difluoride. Understanding the interplay of these groups is crucial for accurate spectral interpretation.

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Caption: Molecular Structure of **3,3-Difluoroallyl Acetate**.

# Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules. For **3,3-Difluoroallyl acetate**, $^{1}H$, $^{13}C$, and $^{19}F$ NMR will provide complementary and essential information.

# Experimental Protocol: NMR Spectroscopy

A standardized protocol for acquiring high-quality NMR spectra is crucial for reliable data.

Sample Preparation:

- Dissolve 5-10 mg of **3,3-Difluoroallyl acetate** in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$).
- Add a small amount of an internal standard, such as tetramethylsilane (TMS) for $^{1}H$ and $^{13}C$ NMR, for accurate chemical shift referencing. For $^{19}F$ NMR, an external or internal reference like $CFCl_3$ can be used.
- Transfer the solution to a clean, dry 5 mm NMR tube.

Instrument Parameters:

- Spectrometer: A 400 MHz or higher field spectrometer is recommended for better resolution, especially for observing fluorine couplings.
- $^{1}H$ NMR:
  - Pulse sequence: Standard single-pulse experiment.
  - Acquisition time: 2-3 seconds.
  - Relaxation delay: 1-2 seconds.
  - Number of scans: 8-16, depending on sample concentration.

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- $^{13}C$ NMR:
  - Pulse sequence: Proton-decoupled single-pulse experiment (e.g., zgpg30).
  - Acquisition time: 1-2 seconds.
  - Relaxation delay: 2-5 seconds.
  - Number of scans: 128 or more, as $^{13}C$ has a low natural abundance.
- $^{19}F$ NMR:
  - Pulse sequence: Standard single-pulse experiment, often with proton decoupling.
  - Acquisition time: 1-2 seconds.
  - Relaxation delay: 1-2 seconds.
  - Number of scans: 16-64.

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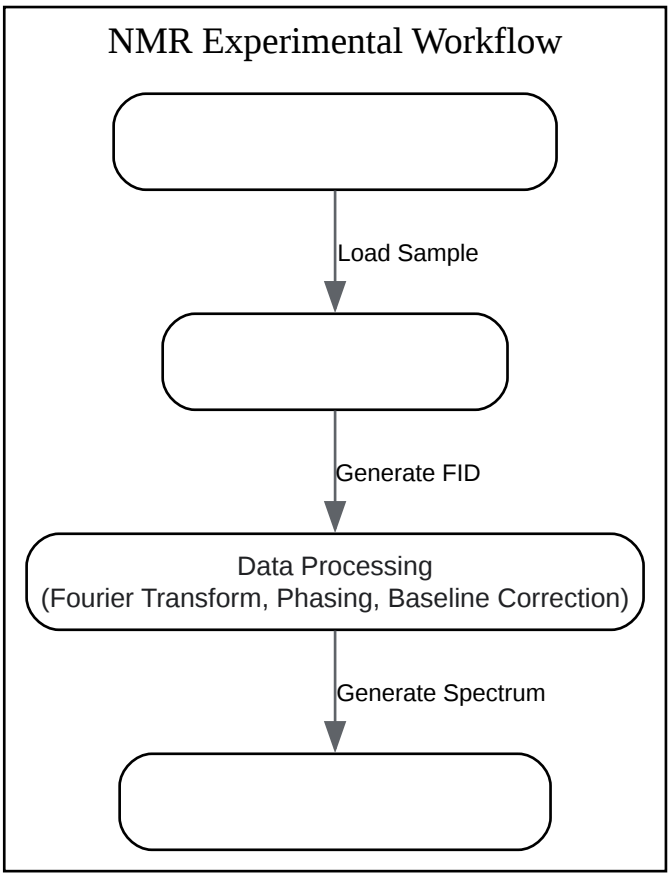


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Caption: Generalized workflow for NMR spectroscopy experiments.

## Predicted $^1$H NMR Data

The $^1$H NMR spectrum of **3,3-Difluoroallyl acetate** is expected to show three main signals corresponding to the vinyl, allylic, and acetyl protons.

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| Proton (H) | Predicted Chemical Shift (δ, ppm) | Predicted Multiplicity | Predicted Coupling Constants (J, Hz) |
|---|---|---|---|
| =CH (H-2) | 5.5 - 6.0 | ddt (doublet of doublets of triplets) | $^3J$(H-H) ≈ 7-10 Hz, $^4J$(H-F) ≈ 2-4 Hz, $^3J$(H-H) ≈ 1-2 Hz |
| -$CH_2$- (H-1) | 4.6 - 4.8 | dt (doublet of triplets) | $^3J$(H-H) ≈ 7-10 Hz, $^4J$(H-F) ≈ 2-4 Hz |
| -C(O)$CH_3$ | 2.0 - 2.2 | s (singlet) | |

Rationale:

- The vinyl proton (=CH) is expected to be the most deshielded of the allyl group due to its proximity to the electronegative oxygen and the double bond. It will be split into a doublet by the adjacent methylene protons, a doublet by the geminal fluorine atoms (long-range coupling), and a triplet by the other vinyl proton.
- The allylic protons (-$CH_2$-) are deshielded by the adjacent oxygen atom. They will appear as a doublet due to coupling with the vinyl proton and a triplet due to long-range coupling with the two fluorine atoms.
- The acetyl protons (-C(O)$CH_3$) are in a typical chemical environment for an acetate group and will appear as a singlet.

## Predicted $^{13}C$ NMR Data

The proton-decoupled $^{13}C$ NMR spectrum will provide information about the carbon framework. The carbon attached to the fluorine atoms will show a characteristic triplet due to one-bond C-F coupling.

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| Carbon (C) | Predicted Chemical Shift (δ, ppm) | Predicted Multiplicity ($^1$JCF) |
|---|---|---|
| $CF_2$ | 145 - 155 | t (triplet) |
| =CH | 115 - 125 | t (triplet) |
| -$CH_2$- | 60 - 65 | s (singlet) |
| C=O | 168 - 172 | s (singlet) |
| -$CH_3$ | 20 - 22 | s (singlet) |

Rationale:

- The $CF_2$ carbon will be significantly downfield due to the strong deshielding effect of the two fluorine atoms and will appear as a triplet due to the large one-bond C-F coupling constant.
- The =CH carbon will also be influenced by the fluorine atoms through the double bond, appearing as a triplet due to two-bond C-F coupling.
- The -$CH_2$- carbon is in a typical allylic acetate environment.
- The carbonyl carbon (C=O) and the methyl carbon (-$CH_3$) will show characteristic shifts for an acetate group.

## Predicted $^{19}$F NMR Data

$^{19}$F NMR is highly sensitive to the local electronic environment and is a key technique for characterizing fluorinated compounds.

| Fluorine (F) | Predicted Chemical Shift (δ, ppm) | Predicted Multiplicity | Predicted Coupling Constants (J, Hz) |
|---|---|---|---|
| -$CF_2$- | -80 to -100 | dt (doublet of triplets) | $^3$J(F-H) ≈ 15-25 Hz, $^4$J(F-H) ≈ 2-4 Hz |

Rationale:

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- The chemical shift of the geminal difluoro group is expected in the typical range for such moieties.
- The two equivalent fluorine atoms will be split into a doublet by the vicinal vinyl proton and a triplet by the allylic methylene protons.

## Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule.

## Experimental Protocol: IR Spectroscopy

Sample Preparation:

- Neat Liquid: A thin film of the neat liquid can be placed between two salt plates (e.g., NaCl or KBr).
- Solution: A dilute solution in a suitable solvent (e.g., $CCl_4$ or $CHCl_3$) can be prepared and placed in a solution cell.

Data Acquisition:

- A Fourier Transform Infrared (FTIR) spectrometer is typically used.
- The spectrum is usually recorded from 4000 to 400 $cm^{-1}$.
- A background spectrum of the salt plates or solvent is recorded and subtracted from the sample spectrum.

## Predicted IR Data

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| Vibrational Mode | Predicted Frequency ($cm^{-1}$) | Intensity |
|---|---|---|
| C=O stretch (ester) | 1740 - 1760 | Strong |
| C=C stretch (alkene) | 1650 - 1680 | Medium |
| C-O stretch (ester) | 1200 - 1250 | Strong |
| C-F stretch | 1000 - 1100 | Strong, multiple bands |
| =C-H stretch | 3080 - 3120 | Medium |
| C-H stretch ($sp^3$) | 2950 - 3000 | Medium |

Rationale:

- The strong absorption around 1750 $cm^{-1}$ is characteristic of the carbonyl (C=O) stretch in an ester.
- The C=C stretch of the alkene will be present in the 1650-1680 $cm^{-1}$ region.
- A strong band for the C-O stretch of the ester is expected around 1230 $cm^{-1}$.
- The C-F stretches will appear as strong, complex absorptions in the fingerprint region.

# Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

## Experimental Protocol: Mass Spectrometry

Ionization Method:

- Electron Ionization (EI) is a common method for volatile organic compounds.
- Electrospray Ionization (ESI) or Chemical Ionization (CI) can be used for less volatile or more sensitive compounds.

Data Acquisition:

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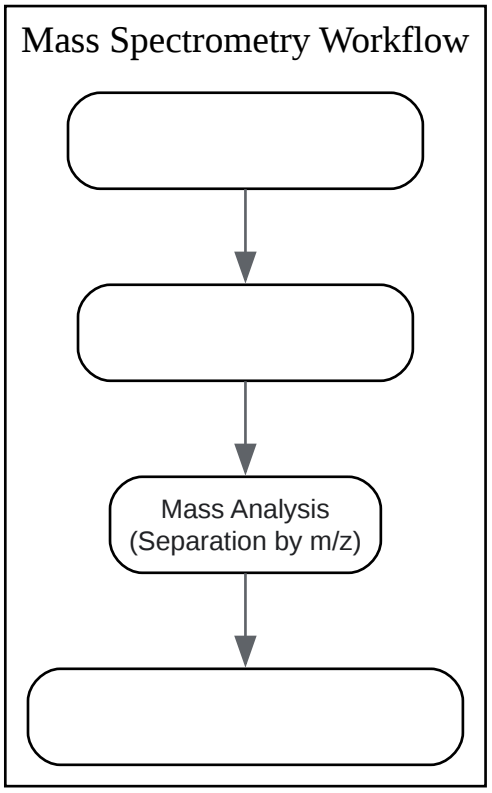
- The sample is introduced into the mass spectrometer (e.g., via direct infusion or coupled with gas chromatography).
- The mass-to-charge ratio (m/z) of the resulting ions is measured.

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